

# An In-depth Technical Guide to Ethyl 3-hydrazinylbenzoate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Ethyl 3-hydrazinylbenzoate*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical characteristics of foundational molecules is paramount. **Ethyl 3-hydrazinylbenzoate**, a substituted aromatic hydrazine derivative, serves as a versatile building block in the synthesis of a wide array of pharmaceutical compounds and other complex organic molecules. This technical guide provides a detailed overview of its chemical properties, structure, and a representative synthetic protocol.

## Core Chemical Properties

**Ethyl 3-hydrazinylbenzoate** is a solid organic compound. The hydrochloride salt is a common commercially available form. A summary of its key quantitative data is presented below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	180.20 g/mol	[1]
CAS Number	940875-99-0 (hydrochloride salt)	[2][3]
Appearance	Yellow solid	[4]
Purity	95%	[2]

## Chemical Structure

The molecular structure of **Ethyl 3-hydrazinylbenzoate** consists of a benzene ring substituted with an ethyl ester group at position 1 and a hydrazinyl group at position 3.

**Figure 1:** Chemical structure of **Ethyl 3-hydrazinylbenzoate**.

Structural Identifiers:

Identifier Type	Identifier
InChI	InChI=1S/C9H12N2O2/c1-2-13-9(12)7-4-3-5-8(6-7)11-10/h3-6,11H,2,10H2,1H3
InChI Key	HAHYIMGJWDNBKD-UHFFFAOYSA-N
SMILES	CCOC(=O)c1cccc(NN)c1

## Experimental Protocols

### Synthesis of Ethyl 3-hydrazinylbenzoate

A common method for the synthesis of **Ethyl 3-hydrazinylbenzoate** involves the reduction of a diazonium salt formed from Ethyl 3-aminobenzoate.[\[4\]](#)

Materials:

- Ethyl 3-aminobenzoate
- 6N Hydrochloric acid (HCl)
- Sodium nitrite (NaNO<sub>2</sub>)
- Stannous chloride dihydrate (SnCl<sub>2</sub>·2H<sub>2</sub>O)
- Sodium hydroxide (NaOH) solution (30%)
- Ethyl acetate (EtOAc)
- Water (H<sub>2</sub>O)

- Ice

Procedure:

- **Diazotization:** A suspension of Ethyl 3-aminobenzoate (3.30 g, 20.0 mmol) in 6N HCl (30 mL) is cooled in an ice bath. A solution of NaNO<sub>2</sub> (1.52 g, 22.0 mmol) in H<sub>2</sub>O (10 mL) is added dropwise over 10 minutes while maintaining the temperature at 0°C with constant stirring. The reaction is stirred for an additional 30 minutes.[4]
- **Reduction:** A suspension of SnCl<sub>2</sub>·2H<sub>2</sub>O (9.0 g, 40.0 mmol) in 6N HCl (30 mL) is added slowly to the diazonium salt solution at 0°C. The resulting mixture is stirred at 0°C for 2 hours.[4]
- **Work-up:** The pH of the reaction mixture is adjusted to 9-10 with a 30% NaOH solution. The product is then extracted with EtOAc (2 x 300 mL).[4]
- **Isolation:** The organic layers are combined, and the solid product is collected by filtration. The solid is then dried under reduced pressure to yield **Ethyl 3-hydrazinylbenzoate** as a yellow solid (3.30 g, 91.7% yield).[4]

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